

# 4,4'-Dinitrodiphenyl Ether: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 4,4'-Dinitrodiphenyl ether

Cat. No.: B089414

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **4,4'-dinitrodiphenyl ether** (CAS No. 101-63-3). The information is intended to assist researchers, scientists, and drug development professionals in working safely with this chemical compound.

## Hazard Identification and Classification

**4,4'-Dinitrodiphenyl ether** is classified as a hazardous substance.<sup>[1]</sup> It is crucial to understand its potential health effects and physical hazards before handling.

GHS Classification:

- Skin Irritation (Category 2): Causes skin irritation.<sup>[1]</sup>
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.<sup>[1]</sup>
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.<sup>[1][2]</sup>
- Germ Cell Mutagenicity (Category 2): Suspected of causing genetic defects.<sup>[3][4][5]</sup>

Signal Word: Warning<sup>[1][2]</sup>

## Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]
- H341: Suspected of causing genetic defects.[3][4][5]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4,4'-dinitrodiphenyl ether** is provided in the table below.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>8</sub> N <sub>2</sub> O <sub>5</sub>	[1][6]
Molecular Weight	260.20 g/mol	[1][2][6]
Appearance	Light yellow to amber to dark green powder/crystal	[7]
Melting Point	140-145 °C	[2][6][7]
Boiling Point	386.2 °C at 760 mmHg	[6]
Flash Point	174 °C	[6]
Density	1.416 g/cm <sup>3</sup>	[6]
Vapor Pressure	7.99E-06 mmHg at 25°C	[6]
Solubility	Insoluble in water.	
Refractive Index	1.635	[6]

## Toxicological Information

The chemical, physical, and toxicological properties of **4,4'-dinitrodiphenyl ether** have not been thoroughly investigated.[1] However, available data suggests the following:

Toxicity Endpoint	Result	Reference
Acute Toxicity (Oral)	No data available	[1]
Skin Corrosion/Irritation	Causes skin irritation.	[1]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[1]
Respiratory or Skin Sensitization	No data available	
Germ Cell Mutagenicity	Suspected of causing genetic defects. Mutation data reported: mmo-sat 50 mg/plate.	[3][4][5][7]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.	[1]
Reproductive Toxicity	No data available	[1]
Specific Target Organ Toxicity - Single Exposure	May cause respiratory irritation.	[1]
Specific Target Organ Toxicity - Repeated Exposure	No data available	[1]
Aspiration Hazard	No data available	[1]

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4,4'-dinitrodiphenyl ether** are not readily available in the public domain, as noted in several safety data sheets.[1] The statement "To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated" is a common disclaimer.[1]

However, the reported mutagenicity data ("mmo-sat 50 mg/plate") likely refers to an Ames test (bacterial reverse mutation assay). A general methodology for such a test would involve:

- **Preparation of Test Substance:** **4,4'-dinitrodiphenyl ether** would be dissolved in a suitable solvent, such as dimethyl sulfoxide (DMSO).
- **Bacterial Strains:** Several strains of *Salmonella typhimurium* with pre-existing mutations in the histidine operon are used. These strains are unable to synthesize histidine and therefore cannot grow on a histidine-free medium.
- **Metabolic Activation:** The test is conducted with and without a mammalian metabolic activation system (e.g., S9 fraction from rat liver) to assess the mutagenicity of the parent compound and its metabolites.
- **Exposure:** The bacterial strains are exposed to various concentrations of the test substance, both with and without the S9 mix.
- **Plating and Incubation:** The treated bacteria are plated on a minimal glucose agar medium lacking histidine. The plates are then incubated for 48-72 hours.
- **Scoring and Data Analysis:** The number of revertant colonies (colonies that have undergone a reverse mutation and can now synthesize histidine) is counted for each concentration. A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the negative control.

## Safety and Handling Precautions

Based on the known hazards, the following precautions are mandatory when handling **4,4'-dinitrodiphenyl ether**.

## Engineering Controls

- Work in a well-ventilated area.<sup>[1]</sup>
- Use a chemical fume hood for all operations that may generate dust or aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

PPE	Specifications	Reference
Eye/Face Protection	Wear chemical safety goggles or a face shield.	<a href="#">[2]</a>
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.	<a href="#">[2]</a>
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher exposures, use a NIOSH-approved respirator with a corresponding cartridge.	<a href="#">[1]</a>

## Hygiene Measures

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

## Storage

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store away from incompatible materials such as acids, acid chlorides, acid anhydrides, and oxidizing agents.[\[1\]](#)

## Emergency Procedures

### First Aid Measures

Exposure	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[1]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.	[1]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[1]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: Emits toxic fumes under fire conditions, including nitrogen oxides (NOx) and carbon oxides.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

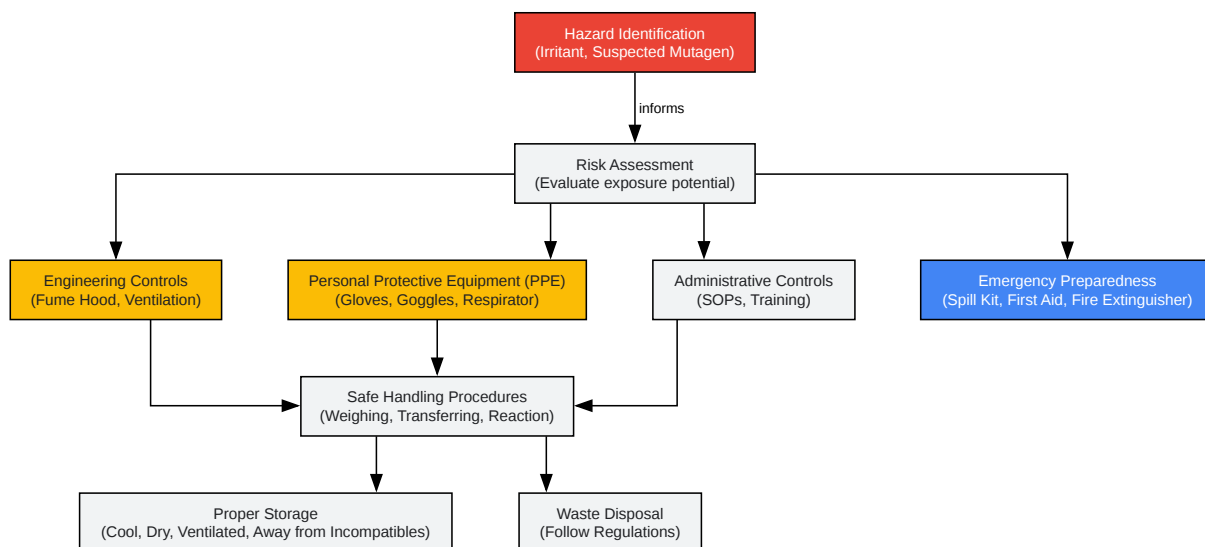
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[1]

## Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[1]

## Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **4,4'-dinitrodiphenyl ether**.



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Caption: Logical workflow for the safe handling of **4,4'-dinitrodiphenyl ether**.

This guide is intended as a summary of the best practices for the safe handling of **4,4'-dinitrodiphenyl ether**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and consultation with a qualified safety professional. Always prioritize safety in the laboratory.

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